

Vercirnon Sodium: Application Notes and Protocols for Experimental Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vercirnon sodium

Cat. No.: B8118131

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vercirnon sodium, also known as GSK1605786A or CCX282-B, is a potent and selective antagonist of the C-C chemokine receptor type 9 (CCR9). CCR9 is a G protein-coupled receptor (GPCR) that plays a crucial role in the migration of lymphocytes to the gastrointestinal tract, a process implicated in inflammatory bowel diseases (IBD) such as Crohn's disease.

Vercirnon sodium exerts its inhibitory effect by binding to an intracellular allosteric site on the CCR9 receptor, thereby preventing G protein coupling and subsequent downstream signaling. [1] These application notes provide detailed protocols for the dissolution of **vercirnon sodium** for experimental use, along with relevant data for in vitro and in vivo studies.

Data Presentation

The following tables summarize the key quantitative data for **vercirnon sodium**, including its chemical properties, solubility, and biological activity.

Table 1: Chemical and Physical Properties of **Vercirnon Sodium**

Property	Value	Reference
CAS Number	886214-18-2	[2] [3] [4]
Molecular Formula	C ₂₂ H ₂₀ ClN ₂ NaO ₄ S	[2] [4]
Molecular Weight	466.91 g/mol	[2] [5]

Table 2: Solubility of **Vercirnon Sodium**

Solvent	Solubility	Notes	Reference
DMSO	90 mg/mL (192.76 mM)	-	[2]
DMSO	25 mg/mL	-	[1]
In vivo formulation 1	5 mg/mL (10.71 mM)	Suspended solution	[3]
In vivo formulation 2	≥ 5 mg/mL (10.71 mM)	Clear solution	[3]

Note: The solubility in DMSO may vary slightly between suppliers.

Table 3: In Vitro Biological Activity of **Vercirnon Sodium**

Assay	Cell Line	IC ₅₀	Reference
CCR9-mediated Ca ²⁺ mobilization	Molt-4	5.4 nM	[2] [3]
CCR9-mediated chemotaxis	Molt-4	3.4 nM	[2] [3]
CCL25-directed chemotaxis (CCR9A)	-	2.8 nM	[2] [3]
CCL25-directed chemotaxis (CCR9B)	-	2.6 nM	[2] [3]
Chemotaxis of primary CCR9-expressing cells to CCL25	-	6.8 nM	[3]

Experimental Protocols

Preparation of Vercirnon Sodium Stock Solution

Materials:

- **Vercirnon sodium** (powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Weighing: Accurately weigh the desired amount of **vercirnon sodium** powder in a sterile microcentrifuge tube.

- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM). Refer to Table 2 for solubility information. For a 10 mM stock solution, dissolve 4.67 mg of **vercirnon sodium** in 1 mL of DMSO.
- **Dissolution:** Vortex the solution vigorously until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.^[3] Ensure the final solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to one year or at -80°C for up to two years.^[6]

Preparation of Vercirnon Sodium for In Vitro Cell-Based Assays

Materials:

- **Vercirnon sodium** stock solution (in DMSO)
- Appropriate cell culture medium (e.g., RPMI-1640, DMEM)
- Sterile tubes

Protocol:

- **Thawing:** Thaw a single aliquot of the **vercirnon sodium** stock solution at room temperature.
- **Serial Dilution:** Prepare serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform dilutions immediately before use.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the cell culture medium is consistent across all experimental conditions and does not exceed a level that is toxic to the cells (typically $\leq 0.5\%$).

Preparation of Vercirnon Sodium for In Vivo Experiments

Protocol 1: Suspended Solution for Oral or Intraperitoneal Injection[\[3\]](#)

Materials:

- **Vercirnon sodium**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Formulation (to achieve a 5 mg/mL suspension):

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

Procedure:

- Dissolve **vercirnon sodium** in DMSO first.
- Add PEG300 and Tween-80 and mix well.
- Add saline to the final volume.
- Use an ultrasonic bath to ensure a uniform suspension.

Protocol 2: Clear Solution for Injection[\[3\]](#)

Materials:

- **Vercirnon sodium**

- DMSO
- SBE- β -CD (Sulfobutylether- β -cyclodextrin)
- Saline (0.9% NaCl)

Formulation (to achieve a ≥ 5 mg/mL clear solution):

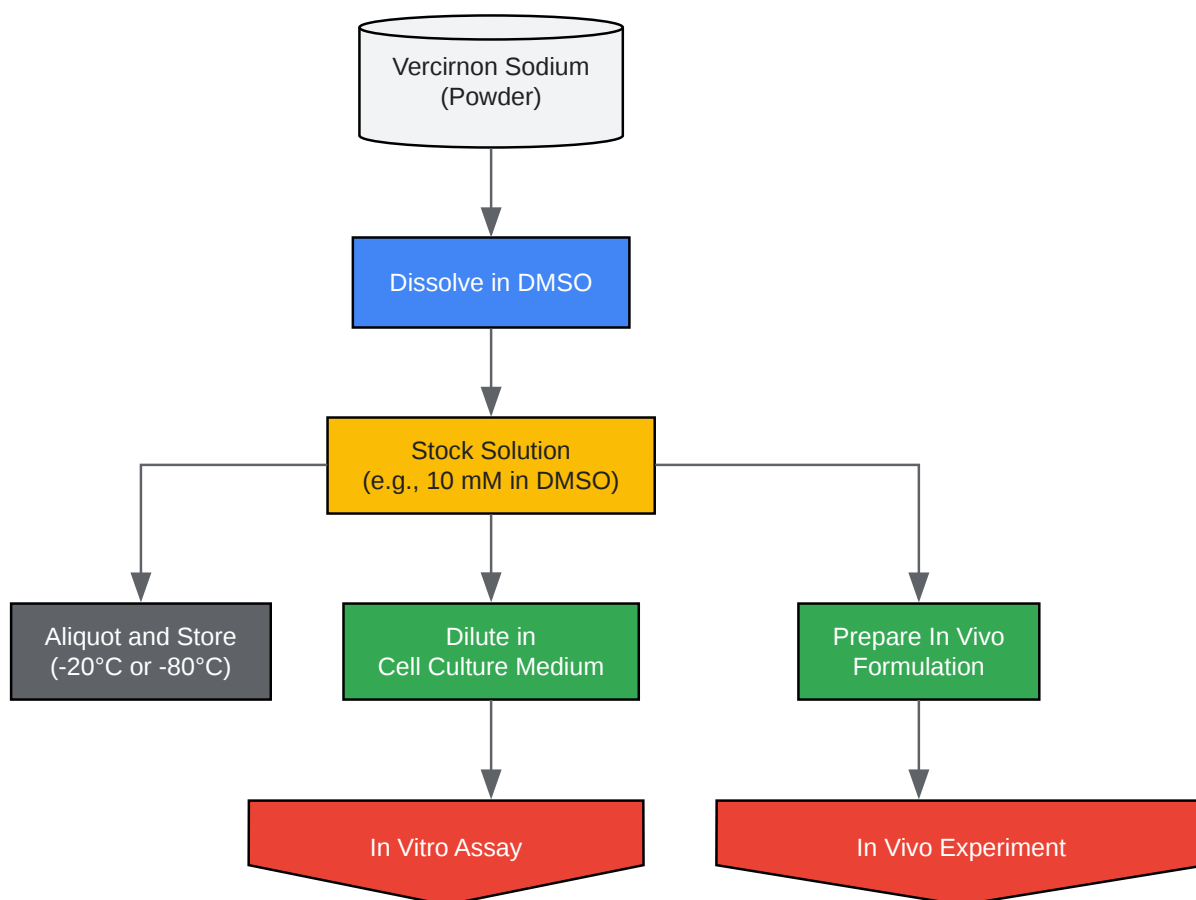
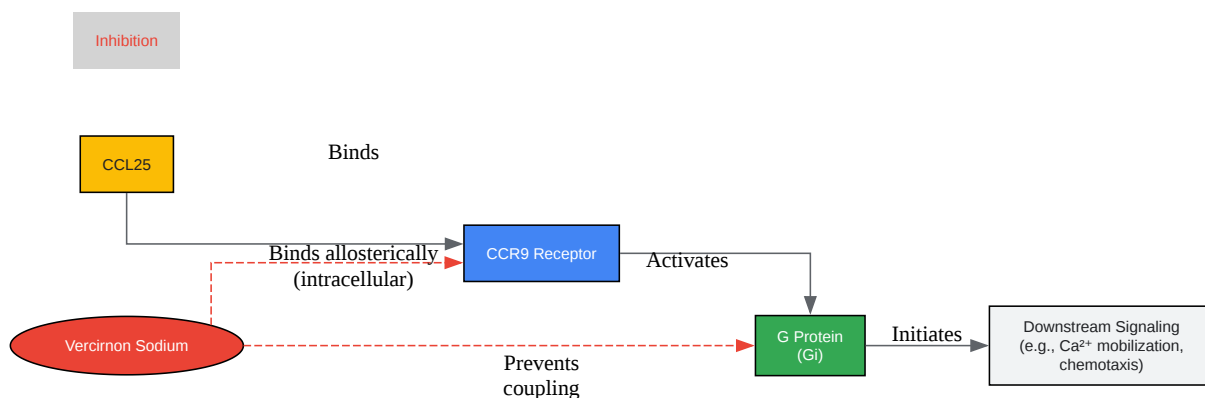
- 10% DMSO
- 90% (20% SBE- β -CD in Saline)

Procedure:

- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Dissolve **vercirnon sodium** in DMSO.
- Add the SBE- β -CD solution to the DMSO solution and mix until a clear solution is obtained.

Visualizations

The following diagrams illustrate the signaling pathway of CCR9 and a general workflow for preparing **vercirnon sodium** solutions for experimental use.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. abmole.com [abmole.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. searchlf.ama-assn.org [searchlf.ama-assn.org]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Vercirnon Sodium: Application Notes and Protocols for Experimental Use]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8118131#how-to-dissolve-vercirnon-sodium-for-experiments\]](https://www.benchchem.com/product/b8118131#how-to-dissolve-vercirnon-sodium-for-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com